

# Application Notes and Protocols for (3,5-Dimethylpyridin-2-yl)methanol

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## Compound of Interest

Compound Name: (3,5-Dimethylpyridin-2-yl)methanol

Cat. No.: B139157

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **(3,5-Dimethylpyridin-2-yl)methanol**. The information is intended to ensure the integrity of the compound and the safety of laboratory personnel.

## Chemical and Physical Properties

**(3,5-Dimethylpyridin-2-yl)methanol** is a pyridine derivative. While specific quantitative data for this compound is not extensively published, data for the closely related analogue, (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol, can provide some useful estimations. It is crucial to handle this compound with care, assuming it may share similar hazard profiles with its analogue.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	<a href="#">[1]</a>
Molecular Weight	137.18 g/mol	<a href="#">[1]</a>
Appearance	Assumed to be a solid, potentially a white to light brown powder or crystal.	<a href="#">[2]</a>
Solubility	Data not available. Assumed to be slightly soluble in chloroform based on its analogue.	<a href="#">[3]</a>
Storage Temperature	Store in a dry, cool, and well-ventilated place. For long-term stability, refrigeration at 2-8°C is recommended, similar to its methoxy-analogue.	<a href="#">[3]</a>
InChI Key	Data not available for the specific compound.	

## Safety and Hazards

**(3,5-Dimethylpyridin-2-yl)methanol** is classified with the following hazards based on data from its analogue:

- Skin Irritation (Category 2)[\[4\]](#)
- Eye Irritation (Category 2)[\[4\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation[\[4\]](#)

Precautionary Statements:

- Prevention:
  - Avoid breathing dust/fume/gas/mist/vapors/spray.[\[5\]](#)

- Wash skin thoroughly after handling.[5]
- Use only outdoors or in a well-ventilated area.[5]
- Wear protective gloves/protective clothing/eye protection/face protection.[5]
- Response:
  - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[5]
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
  - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- Storage:
  - Store in a well-ventilated place. Keep container tightly closed.[5]
  - Store locked up.[5]
- Disposal:
  - Dispose of contents/container to an approved waste disposal plant.[5]

## Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability and purity of **(3,5-Dimethylpyridin-2-yl)methanol** and to ensure the safety of personnel.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]

- Skin Protection: Wear impervious, flame-resistant protective clothing. Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact.  
[\[3\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.  
[\[3\]](#)

## Handling

- Handle in a well-ventilated place, preferably within a chemical fume hood.  
[\[3\]](#)
- Avoid the formation of dust and aerosols.  
[\[3\]](#)
- Use non-sparking tools to prevent ignition.  
[\[3\]](#)
- Take measures to prevent the buildup of electrostatic charge.  
[\[4\]](#)
- Avoid contact with skin and eyes.  
[\[3\]](#)
- Wash hands thoroughly after handling.  
[\[6\]](#)

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.  
[\[3\]](#)
- For long-term storage, refrigeration at 2-8°C is recommended.  
[\[6\]](#)
- To prevent oxidation, especially for long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).  
[\[6\]](#)
- Protect from light by using an opaque or amber-colored container.  
[\[6\]](#)
- The compound may be hygroscopic; therefore, prevent moisture absorption by ensuring the container is tightly sealed.  
[\[6\]](#)
- Store away from incompatible materials such as acids, acid chlorides, acid anhydrides, and oxidizing agents.  
[\[6\]](#)

# Experimental Protocols

While specific experimental protocols for the use of **(3,5-Dimethylpyridin-2-yl)methanol** are not readily available in the searched literature, a protocol for a forced degradation study of its methoxy-analogue is provided below. This can be adapted to assess the stability of **(3,5-Dimethylpyridin-2-yl)methanol** under various stress conditions.

## Protocol for Forced Degradation Study

This protocol is designed to identify potential degradation products and pathways.

### 1. Preparation of Stock Solution:

- Prepare a stock solution of **(3,5-Dimethylpyridin-2-yl)methanol** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.[\[6\]](#)

### 2. Application of Stress Conditions:

- Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M HCl. Heat at 60°C for 24 hours.[\[6\]](#)
- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH. Heat at 60°C for 24 hours.[\[6\]](#)
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide. Keep at room temperature for 24 hours.[\[6\]](#)
- Thermal Degradation: Place the solid compound in an oven at a suitable temperature (e.g., 60°C) for 48 hours.
- Photodegradation: Expose the solid compound to UV light (e.g., 254 nm) for 48 hours.[\[6\]](#)

### 3. Sample Analysis:

- After the specified stress period, neutralize the acidic and basic samples.[\[6\]](#)
- Dilute all samples to a suitable concentration for analysis.[\[6\]](#)
- Analyze the samples using a stability-indicating HPLC method. A reverse-phase C18 column with UV detection is a common starting point.[\[6\]](#)

### 4. Data Analysis:

- Compare the chromatograms of the stressed samples with that of an unstressed control sample.

- Identify and quantify any degradation products that have formed.[6]
- Mass spectrometry (LC-MS) can be used to determine the structure of the degradation products.[6]

## Potential Degradation Pathways

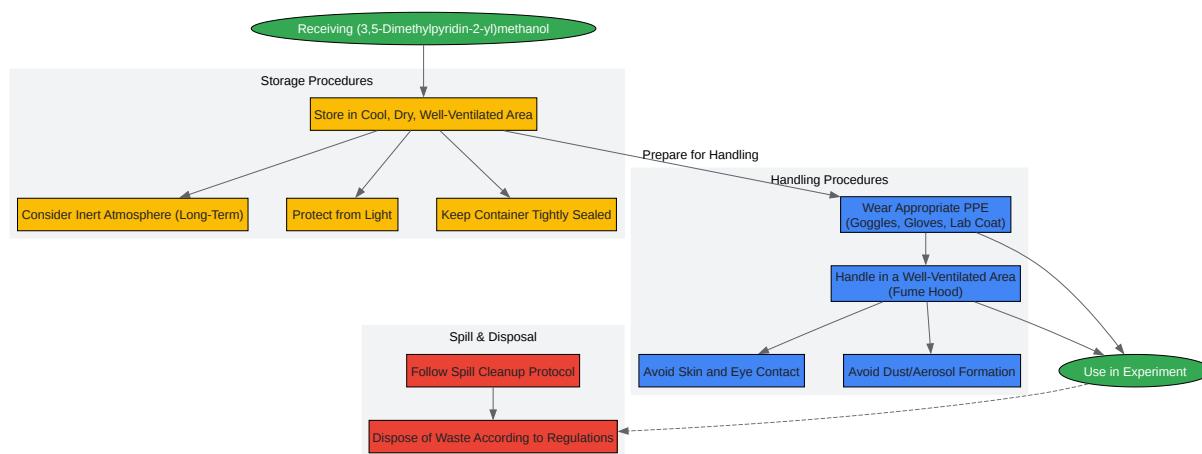
Based on the structure of pyridinemethanol compounds, the following degradation pathways are likely:

- Oxidation: The pyridine nitrogen can be oxidized to the corresponding N-oxide. The hydroxymethyl group can be oxidized to an aldehyde or a carboxylic acid.[6]
- Photodegradation: Exposure to UV light may induce degradation of the pyridine ring.[6]

## Workflow and Diagrams

### Safe Handling and Storage Workflow

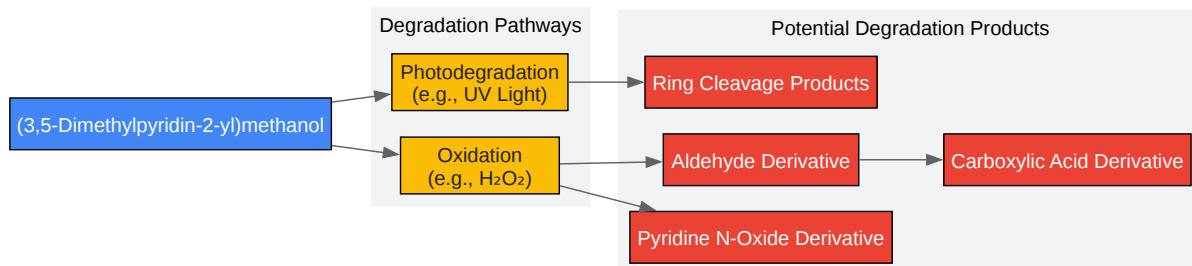
The following diagram illustrates the logical workflow for the safe handling and storage of **(3,5-Dimethylpyridin-2-yl)methanol**.

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Caption: Workflow for safe handling and storage.

## Potential Degradation Pathway Logic

The following diagram illustrates the potential degradation pathways for **(3,5-Dimethylpyridin-2-yl)methanol** under various stress conditions.



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Caption: Potential degradation pathways.

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